

LY2780301 stability and storage conditions

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Compound of Interest

Compound Name: LY2780301

Cat. No.: B1150114

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LY2780301 Technical Support Center

This technical support center provides essential information on the stability, storage, and handling of **LY2780301**, a potent inhibitor of p70 S6 kinase and Akt.^{[1][2][3]} This guide is intended for researchers, scientists, and drug development professionals to ensure the proper use and integrity of this compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **LY2780301** powder?

A1: **LY2780301** powder should be stored under dry and dark conditions. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it is best to store the powder at -20°C.^[4] Proper storage ensures a shelf life of over two years.^[4]

Q2: How should I prepare and store stock solutions of **LY2780301**?

A2: **LY2780301** is soluble in DMSO.^{[1][4]} It is recommended to use anhydrous DMSO for reconstitution.^[5] Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.^{[1][5]}

Q3: What is the stability of **LY2780301** in a stock solution?

A3: Stock solutions of **LY2780301** in DMSO are stable for up to 3 weeks at -20°C.^[5] For longer-term storage of up to one year, it is recommended to store the aliquoted stock solution

at -80°C.[1]

Q4: Is **LY2780301** soluble in water?

A4: No, **LY2780301** is not soluble in water.[1][4]

Q5: The compound appears to have low solubility in DMSO. What could be the issue?

A5: Moisture-absorbing DMSO can reduce the solubility of **LY2780301**. It is crucial to use fresh, anhydrous DMSO to ensure optimal solubility.[1]

Troubleshooting Guide

Issue	Possible Cause	Solution
Difficulty Dissolving LY2780301	Use of old or non-anhydrous DMSO.	Use fresh, anhydrous DMSO for reconstitution. [1] [5]
Incorrect solvent.	LY2780301 is soluble in DMSO, not in water or ethanol. [1] [4]	
Precipitation in Stock Solution	Improper storage.	Aliquot stock solutions to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. [1] [5]
Supersaturation.	Gently warm the solution and vortex to redissolve. Ensure the concentration does not exceed the solubility limit.	
Inconsistent Experimental Results	Degradation of the compound.	Ensure proper storage of both the solid compound and stock solutions. Prepare fresh stock solutions if degradation is suspected.
Improper handling during shipping.	While the compound is stable for a few weeks at ambient temperature during shipping, prolonged exposure to adverse conditions should be avoided. [4]	

Quantitative Data Summary

Storage and Stability

Form	Condition	Temperature	Duration	Notes
Solid Powder	Dry, dark	0 - 4°C	Short-term (days to weeks)	[4]
Dry, dark	-20°C	Long-term (months to years)	[1][4]	
Stock Solution in DMSO	Tightly sealed vials	-20°C	Up to 1 month	[1]
Aliquoted, tightly sealed vials	-80°C	Up to 1 year	[1]	

Solubility

Solvent	Concentration
DMSO	20 - 25 mg/mL (38.64 - 48.3 mM)[1]
Water	Insoluble[1]
Ethanol	Insoluble[1]

Experimental Protocols

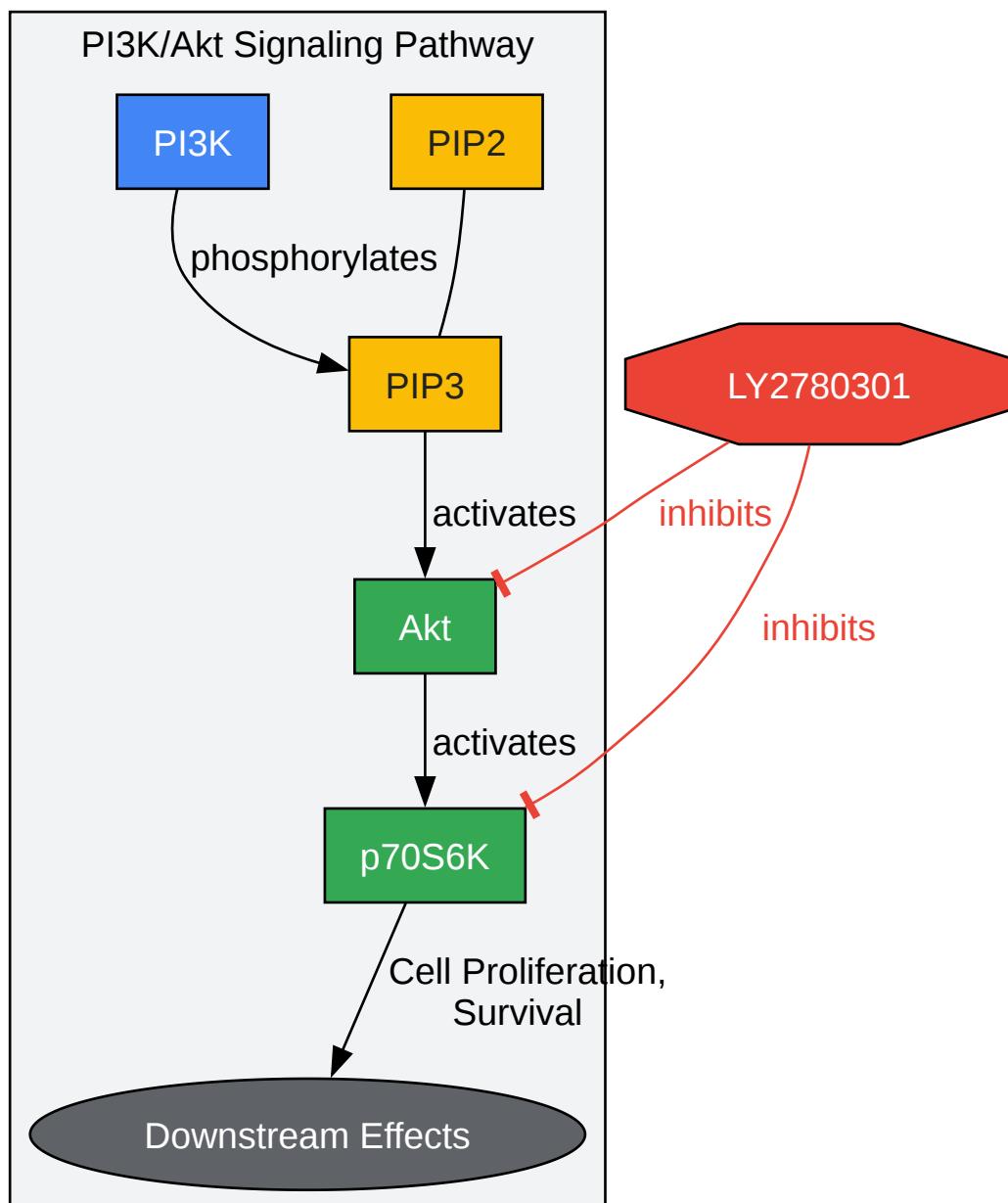
Preparation of a 10 mM Stock Solution in DMSO

- Allow **LY2780301** to equilibrate to room temperature: Before opening, let the vial of solid **LY2780301** sit at room temperature for at least 60 minutes.[6]
- Calculate the required amount of DMSO: The molecular weight of **LY2780301** is 517.53 g/mol .[4] To prepare a 10 mM stock solution, you will need to dissolve 5.1753 mg of **LY2780301** in 1 mL of anhydrous DMSO.
- Reconstitution: Add the calculated volume of anhydrous DMSO to the vial containing **LY2780301**.

- Ensure complete dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Storage: Aliquot the stock solution into smaller, tightly sealed vials to minimize freeze-thaw cycles and store at -20°C or -80°C.[1]

Visualizations

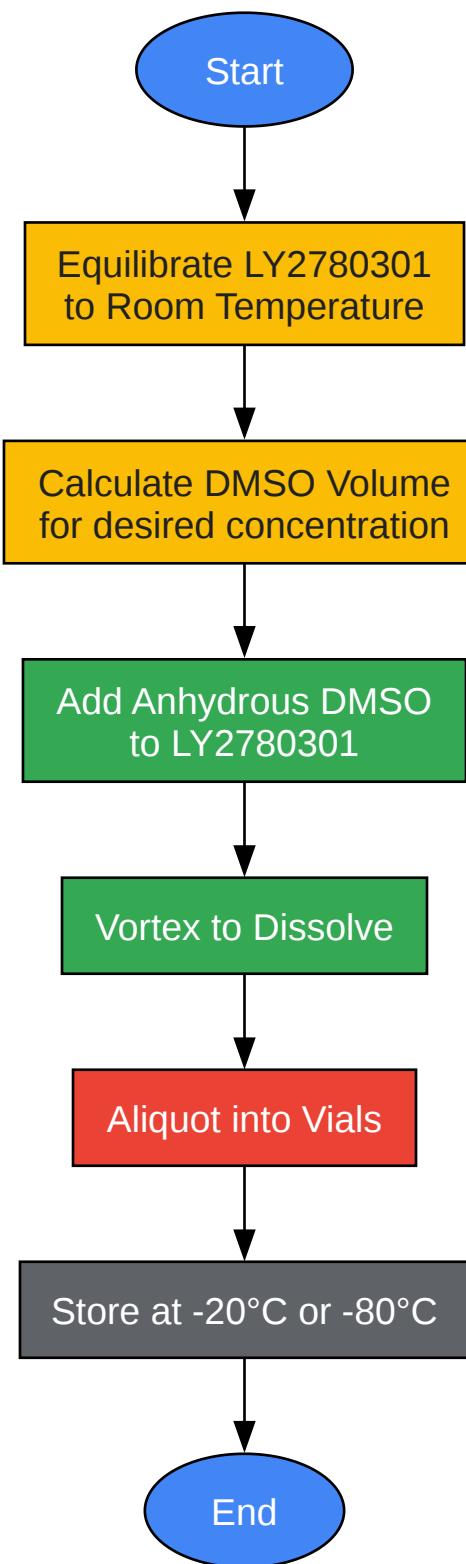
Signaling Pathway of LY2780301 Inhibition



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Caption: Inhibition of the PI3K/Akt signaling pathway by **LY2780301**.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing a stock solution of **LY2780301**.

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